

Personal protective equipment for handling 3-Fluoro-5-hydroxyphenylboronic acid

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Compound of Interest

Compound Name: 3-Fluoro-5-hydroxyphenylboronic acid

Cat. No.: B591667

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Essential Safety and Handling Guide for 3-Fluoro-5-hydroxyphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **3-Fluoro-5-hydroxyphenylboronic acid** (CAS No. 871329-82-7). Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact. This document is intended to supplement, not replace, a formal risk assessment and the specific Safety Data Sheet (SDS) provided by the supplier.

Immediate Safety and Hazard Information

3-Fluoro-5-hydroxyphenylboronic acid is a chemical that requires careful handling due to its irritant properties and the potential hazards associated with its chemical structure. Based on data from suppliers and analogous compounds, the primary hazards are:

- Skin Irritation: Causes skin irritation.^[1]
- Eye Irritation: Causes serious eye irritation.^[1]

Furthermore, as a fluorinated organic compound, it carries the potential for thermal decomposition to release hazardous substances, including hydrogen fluoride (HF), a highly

toxic and corrosive gas.

GHS Hazard Information

Hazard Class	GHS Code	Signal Word	Hazard Statement
Skin Irritation	H315	Warning	Causes skin irritation. [1]
Serious Eye Irritation	H319	Warning	Causes serious eye irritation.[1]

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory to prevent exposure when working with **3-Fluoro-5-hydroxyphenylboronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects eyes and face from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles.	Minimizes the risk of respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following operational protocol is crucial for the safe handling of **3-Fluoro-5-hydroxyphenylboronic acid**.

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible before beginning work.
 - All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
 - The work area should be clean and free of clutter.
 - Have a spill kit readily available.
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
 - Handle the compound in a fume hood to avoid inhalation of dust.
 - Avoid generating dust when transferring the solid. Use appropriate tools, such as a spatula, for transfers.
 - Keep the container of **3-Fluoro-5-hydroxyphenylboronic acid** tightly closed when not in use.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Post-Handling:
 - Clean the work area to remove any residual chemical.

- Properly remove and dispose of contaminated PPE.
- Wash hands again before leaving the laboratory.

Emergency Procedures

In the event of an emergency, follow these procedures and seek immediate medical attention.

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing.[2] If irritation persists, seek medical attention.
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. If you feel unwell, seek medical advice.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for hazardous waste disposal. For a large spill, evacuate the area and contact your institution's environmental health and safety department.

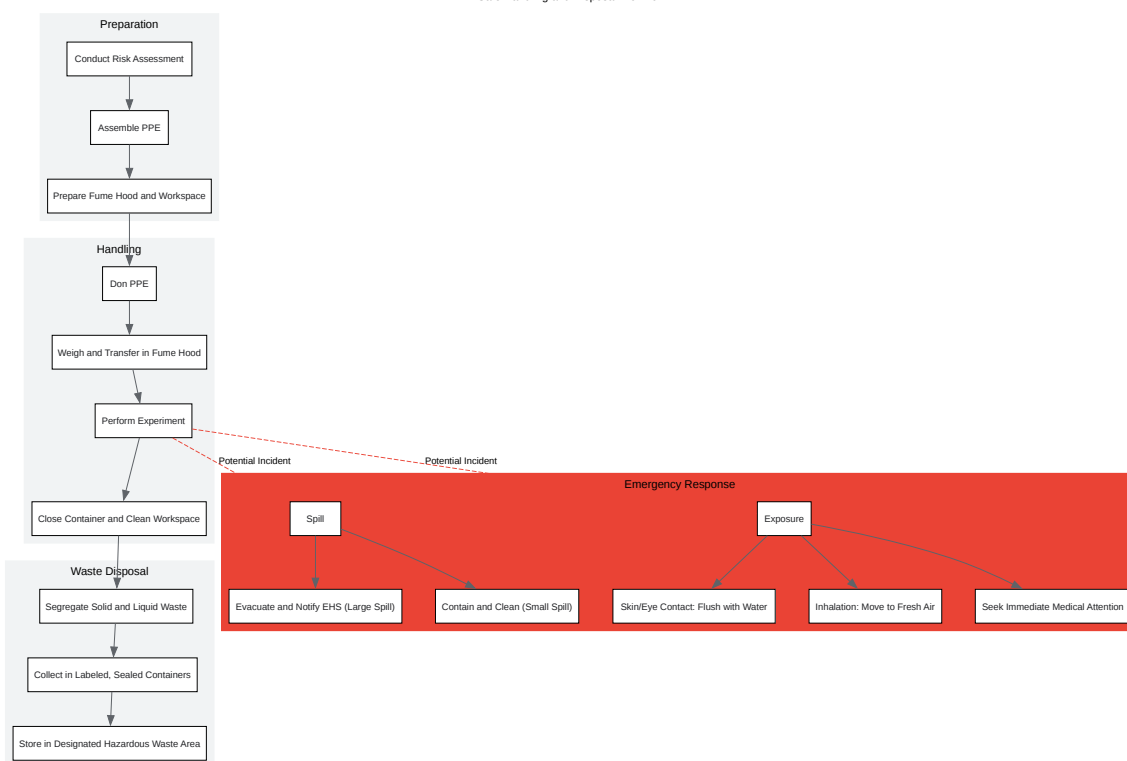
Disposal Plan

All waste generated from the use of **3-Fluoro-5-hydroxyphenylboronic acid**, including contaminated PPE and empty containers, must be treated as hazardous waste.

- **Solid Waste:** Collect all solid waste, including unused material and contaminated items (e.g., weigh boats, paper towels), in a clearly labeled, sealed container for hazardous chemical waste.
- **Liquid Waste:** If the compound is dissolved in a solvent, collect the solution in a labeled, sealed container for hazardous liquid waste. Do not dispose of it down the drain.
- **Disposal Compliance:** All chemical waste must be disposed of in accordance with federal, state, and local regulations. Contact your institution's environmental health and safety department for specific guidance on hazardous waste disposal procedures.

Workflow for Safe Handling and Disposal

Safe Handling and Disposal Workflow



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Caption: A flowchart outlining the key steps for the safe handling and disposal of **3-Fluoro-5-hydroxyphenylboronic acid**, from preparation to emergency response.

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References

- 1. 3-Fluoro-5-hydroxyphenylboronic Acid | 871329-82-7 | TCI Deutschland GmbH [tcichemicals.com]
- 2. EHSO Manual 2025-2026 - Spill Control/Emergency Response [labman.ouhsc.edu]
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Address: 3281 E Guasti Rd

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